

Technical Support Center: 1,2-Dibromo-2-methylpropane

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Compound of Interest

Compound Name: 1,2-Dibromo-2-methylpropane

Cat. No.: B1593978

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **1,2-Dibromo-2-methylpropane**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Stability and Storage FAQs

Q1: What are the ideal storage conditions for **1,2-Dibromo-2-methylpropane**?

A1: To ensure the long-term stability of **1,2-Dibromo-2-methylpropane**, it should be stored in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.^[1] The container should be tightly sealed to prevent exposure to moisture and air.^[1] Storing on lower shelves is recommended to minimize the risk of accidental dropping.

Q2: What materials are incompatible with **1,2-Dibromo-2-methylpropane**?

A2: **1,2-Dibromo-2-methylpropane** is incompatible with strong bases (e.g., sodium hydroxide, potassium hydroxide) and strong oxidizing agents (e.g., perchlorates, peroxides, permanganates).^[1] Contact with these substances can lead to vigorous reactions and decomposition of the compound.

Q3: What is the expected shelf life of **1,2-Dibromo-2-methylpropane**?

A3: While a specific shelf life is not definitively established in the literature, for similar brominated compounds, a re-test date of approximately two years is often suggested under appropriate storage conditions. It is crucial to refer to the supplier's certificate of analysis for specific batch information and any provided expiration or re-test dates.

Q4: Can **1,2-Dibromo-2-methylpropane** degrade over time? What are the likely degradation products?

A4: Yes, **1,2-Dibromo-2-methylpropane** can degrade, particularly if not stored correctly. The primary degradation pathways are:

- Dehydrobromination (Elimination): In the presence of bases or upon prolonged storage, especially at elevated temperatures, **1,2-Dibromo-2-methylpropane** can undergo elimination of hydrogen bromide (HBr) to form unsaturated compounds like 2-bromo-3-methyl-1-butene and 2-bromo-3-methyl-2-butene.
- Hydrolysis: Reaction with water can lead to the formation of corresponding bromohydrins or diols. This is accelerated by the presence of moisture.
- Photodegradation: Exposure to UV light can initiate the formation of free radicals, leading to a complex mixture of degradation products.^[2]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Discoloration (Yellowing or Browning)	Exposure to light or air, leading to the formation of bromine (Br_2) or other colored impurities.	Store the compound in an amber glass bottle and purge the headspace with an inert gas like nitrogen or argon before sealing. If discoloration is observed, purity should be re-assessed before use.
Presence of a Precipitate	Formation of insoluble degradation products or reaction with contaminants.	Do not use the material. The precipitate could be a result of significant degradation. The purity of the supernatant should be checked, but it is generally advisable to use a fresh, pure sample.
Unexpected Reaction Outcomes	Use of a partially degraded starting material containing alkenes or other reactive impurities.	Always check the purity of 1,2-Dibromo-2-methylpropane by GC-MS or ^1H NMR before use, especially if the material has been stored for an extended period.
Inconsistent Analytical Results	Degradation of the sample during analysis (e.g., in a hot GC inlet).	Use a lower inlet temperature for GC analysis if possible. Verify the stability of the compound in the analytical solvent.

Data Presentation

Summary of Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₈ Br ₂
Molecular Weight	215.91 g/mol
Appearance	Clear, colorless liquid
Boiling Point	148-150 °C at 763 mmHg
Density	1.75 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.5093
Vapor Pressure	15 mmHg at 20 °C

Recommended Storage Conditions Summary

Parameter	Condition	Rationale
Temperature	Cool	Minimizes degradation kinetics.
Environment	Dry	Prevents hydrolysis.
Ventilation	Well-ventilated	Safely disperses any potential vapors.
Light Exposure	In the dark (amber bottle)	Prevents photodegradation.
Atmosphere	Inert gas (e.g., Nitrogen)	Minimizes oxidation.
Container	Tightly sealed glass	Prevents contamination and evaporation.

Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of **1,2-Dibromo-2-methylpropane** and identify potential volatile impurities.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column suitable for halogenated compounds (e.g., DB-5ms or equivalent).

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of **1,2-Dibromo-2-methylpropane** in a suitable solvent like dichloromethane or ethyl acetate.
- GC Conditions:
 - Inlet Temperature: 250 °C
 - Injection Volume: 1 µL
 - Split Ratio: 50:1
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-300.
 - Scan Speed: 2 scans/second.
- Data Analysis:

- Determine the purity by calculating the area percentage of the main peak in the total ion chromatogram (TIC).
- Identify impurity peaks by comparing their mass spectra with a library (e.g., NIST).

Protocol 2: Stability Study under Accelerated Conditions

Objective: To assess the stability of **1,2-Dibromo-2-methylpropane** under elevated temperature and humidity.

Materials:

- Multiple sealed vials of high-purity **1,2-Dibromo-2-methylpropane** from the same batch.
- Stability chambers set to the conditions outlined in the table below.

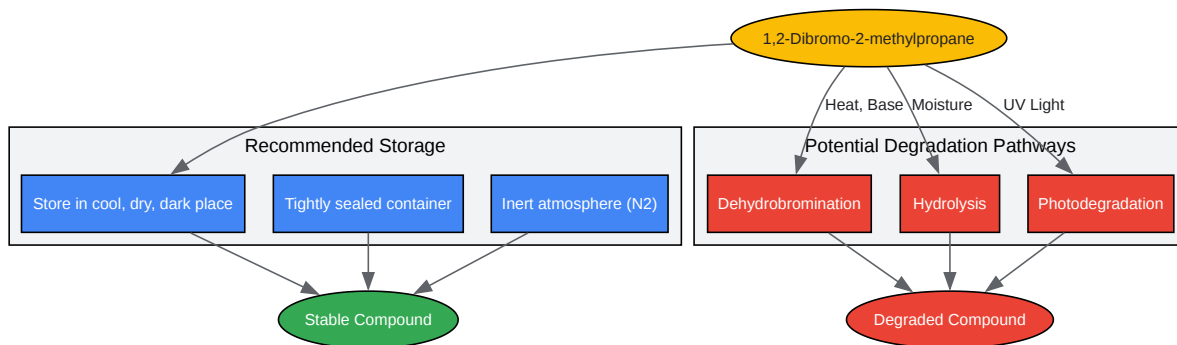
Procedure:

- Place a set of samples in each stability chamber.
- At specified time points (e.g., 0, 1, 3, and 6 months), remove one sample from each chamber.
- Analyze the samples for purity (using the GC-MS protocol), appearance, and the presence of degradation products.
- Compare the results to the initial (time 0) analysis.

Accelerated Stability Conditions

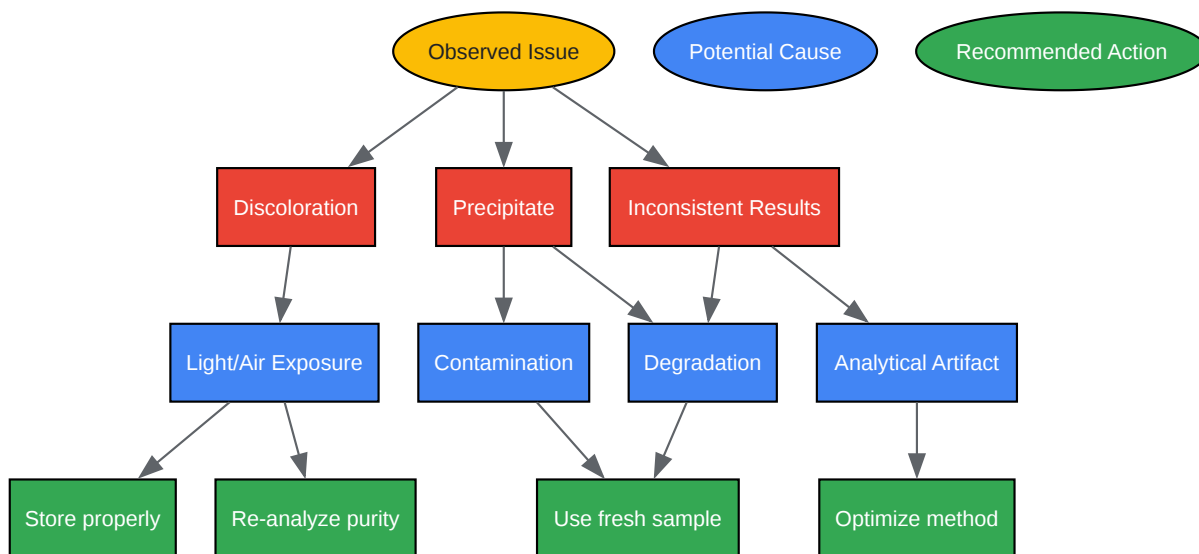
Condition	Temperature	Relative Humidity
1	40 °C	75% RH
2 (Control)	25 °C	60% RH
3 (Light Exposure)	25 °C	60% RH with UV/Vis light

Visualizations



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Caption: Logical workflow for the stability of **1,2-Dibromo-2-methylpropane**.



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Caption: Troubleshooting guide for common issues with **1,2-Dibromo-2-methylpropane**.

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